

Synthesis and Isotopic Purity of 1,1-Dimethylurea-d6: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Dimethylurea-d6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and isotopic purity assessment of **1,1-Dimethylurea-d6**, a deuterated analog of 1,1-Dimethylurea. The incorporation of deuterium into molecules is a powerful tool in pharmaceutical research, particularly in pharmacokinetic studies and as internal standards for quantitative bioanalysis. This document outlines a detailed synthetic protocol, methods for determining isotopic enrichment, and presents the relevant data in a clear, structured format.

Synthesis of 1,1-Dimethylurea-d6

The synthesis of **1,1-Dimethylurea-d6** can be achieved by adapting established methods for the preparation of its non-deuterated counterpart, 1,1-Dimethylurea. The most common and efficient routes involve the reaction of a deuterated dimethylamine source with a cyanate or a urea derivative. A feasible and commonly employed method is the reaction of dimethyl-d6-amine hydrochloride with sodium cyanate.

Proposed Synthetic Scheme

The reaction proceeds via the nucleophilic attack of the deuterated dimethylamine on the cyanate ion, followed by protonation to yield the final product.



Experimental Protocol

This protocol is adapted from established procedures for the synthesis of 1,1-dimethylurea.^[1]
^[2]

Materials:

- Dimethyl-d6-amine hydrochloride (99 atom % D)
- Sodium cyanate (NaOCN)
- Purified water
- Ethanol (95%)
- Activated carbon

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Thermometer
- Reflux condenser
- Heating mantle
- Evaporating dish
- Büchner funnel and filter paper
- Vacuum drying oven

Procedure:

- In a three-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and reflux condenser, dissolve 39.0 g (0.6 mol) of sodium cyanate in 150 mL of purified water.
- While stirring, add 51.9 g (0.6 mol) of dimethyl-d6-amine hydrochloride to the solution.
- Heat the mixture and maintain a constant temperature of 90-100°C with continuous stirring for 2-3 hours.
- After the reaction is complete, add approximately 1 g of activated carbon to the hot solution and filter it with suction while hot.
- Transfer the clear filtrate to an evaporating dish and heat it on a steam bath to concentrate the solution by removing most of the water.
- Transfer the residual viscous liquid (approximately 120 mL) to a beaker. Rinse the evaporating dish with 10 mL of water and add it to the beaker.
- Add 50 mL of 95% ethanol to the beaker and warm the mixture to achieve a complete solution.
- Allow the solution to cool to room temperature, and then cool further to 0°C in an ice bath to induce crystallization.
- Collect the precipitated crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold water.
- Recrystallize the product from water to obtain a high-purity crystalline powder.
- Dry the final product in a vacuum oven at 80°C for 1-2 hours.

Expected Yield and Purity

The following table summarizes the expected quantitative data for the synthesis of **1,1-Dimethylurea-d6**.

Parameter	Expected Value
Theoretical Yield	56.5 g
Expected Actual Yield	45-50 g
Yield Percentage	80-88%
Chemical Purity (post-recrystallization)	>99%
Isotopic Enrichment (atom % D)	>98%

Isotopic Purity Determination

The accurate determination of the isotopic purity of **1,1-Dimethylurea-d6** is crucial for its intended applications. The primary analytical techniques for this purpose are High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining the isotopic distribution of a labeled compound. By precisely measuring the mass-to-charge ratio (m/z) of the molecular ions, the relative abundance of each isotopologue (d_0 to d_6) can be quantified.

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Q-TOF, Orbitrap)
- Liquid Chromatography (LC) system (for sample introduction) or direct infusion pump

Procedure:

- Sample Preparation: Prepare a solution of **1,1-Dimethylurea-d6** in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of approximately 1 $\mu\text{g/mL}$.
- Mass Spectrometry Analysis:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Scan Mode: Full scan from m/z 50 to 200.

- Resolution: Set to a high resolution capable of resolving the isotopic peaks (e.g., > 60,000).
- Data Analysis:
 - Extract the ion chromatogram for the molecular ion region of **1,1-Dimethylurea-d6**.
 - Measure the intensities of the peaks corresponding to the different isotopologues (M+0 to M+6).
 - Calculate the isotopic purity using the following formula: Isotopic Purity (%) = $\frac{\text{Intensity(M+6)}}{\text{Sum of Intensities of all isotopologues}} \times 100$

Isotopologue	Molecular Formula	Exact Mass (Da)	Expected Relative Abundance (%)
d0	C ₃ H ₈ N ₂ O	88.0637	< 0.1
d1	C ₃ H ₇ DN ₂ O	89.0699	< 0.5
d2	C ₃ H ₆ D ₂ N ₂ O	90.0762	< 1.0
d3	C ₃ H ₅ D ₃ N ₂ O	91.0825	< 1.5
d4	C ₃ H ₄ D ₄ N ₂ O	92.0888	< 2.0
d5	C ₃ H ₃ D ₅ N ₂ O	93.0950	~5.0
d6	C ₃ H ₂ D ₆ N ₂ O	94.1013	> 90.0

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ¹H (proton) and ²H (deuterium) NMR, is an essential tool for confirming the positions of deuterium labeling and assessing the degree of deuteration.

By comparing the integral of the residual proton signals at the deuterated positions to the integral of a non-deuterated proton signal (or an internal standard), the percentage of deuteration can be determined.

Instrumentation:

- High-field NMR spectrometer (e.g., 400 MHz or higher)

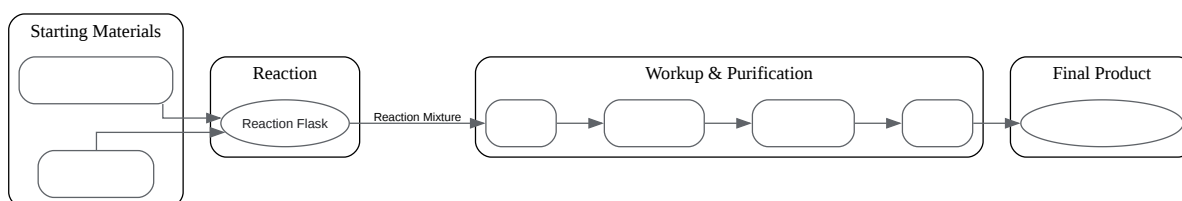
Procedure:

- Sample Preparation: Dissolve 5-10 mg of **1,1-Dimethylurea-d6** in a suitable deuterated solvent (e.g., DMSO-d6).
- ¹H NMR Acquisition: Acquire a standard proton NMR spectrum.
- Data Analysis:
 - Identify the residual proton signal corresponding to the methyl groups.
 - Integrate this signal and compare it to the integral of the -NH₂ protons (which are not deuterated). The ratio of these integrals allows for the calculation of the isotopic enrichment.

Protons	Expected Chemical Shift (δ, ppm) in DMSO-d6	Expected Integration (relative to -NH ₂)
(CD ₃) ₂ N-	~2.7 (residual CH ₃)	< 0.06 (for >99% D)
-NH ₂	~5.5	2.00

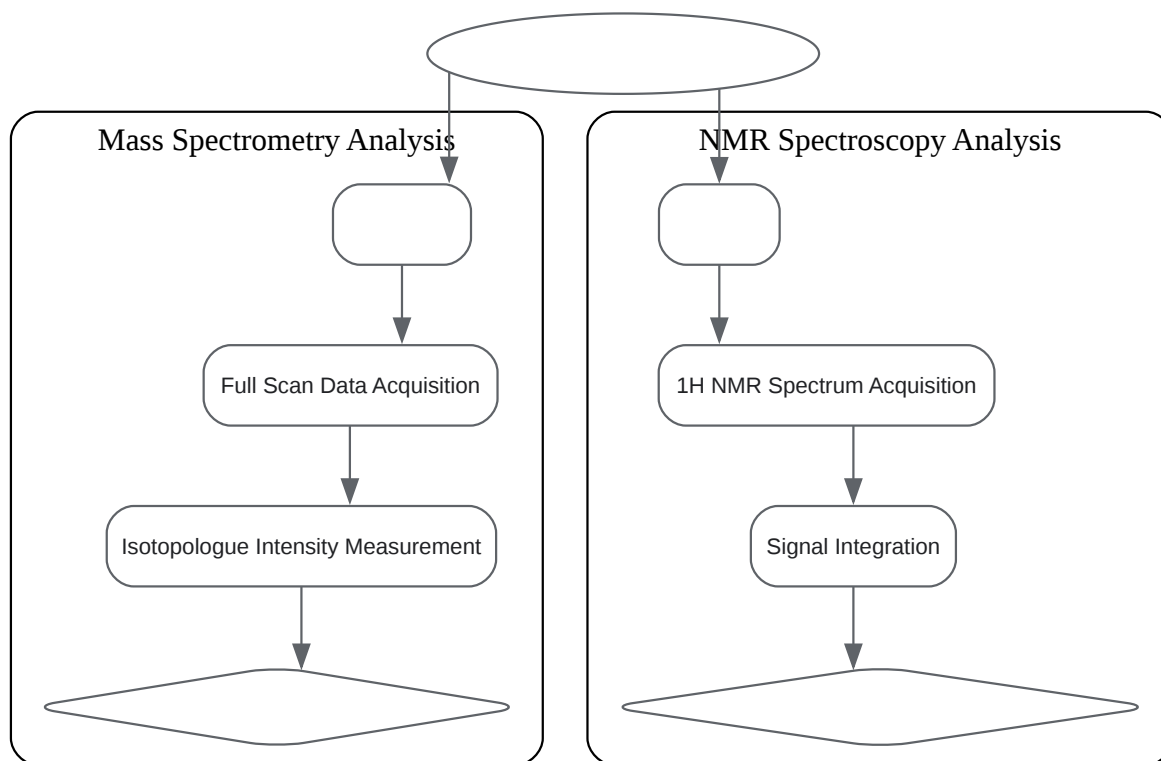
Visualized Workflows

The following diagrams illustrate the key processes described in this guide.



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Caption: Synthesis workflow for **1,1-Dimethylurea-d6**.



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Caption: Analytical workflow for isotopic purity determination.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]

- [2. CN109956891B - Technical method for preparing 1, 1-dimethyl urea - Google Patents \[patents.google.com\]](#)
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